

N1-Methoxymethyl Picrinine: An Obscure Alkaloid Awaiting Exploration

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Compound of Interest

Compound Name: N1-Methoxymethyl picrinine

Cat. No.: B15587882

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Shanghai, China – December 7, 2025 – **N1-Methoxymethyl picrinine**, a distinct indole alkaloid identified by the CAS number 1158845-78-3, remains a molecule of scientific interest yet limited exploration. While its existence is confirmed in chemical databases and it is known to be a natural product, a thorough review of publicly available scientific literature reveals a significant gap in the understanding of its biological activity and mechanism of action. This technical overview serves to consolidate the known information about this compound and highlight areas for future research.

N1-Methoxymethyl picrinine is structurally a derivative of the more extensively studied akuammiline alkaloid, picrinine. It has been identified as a constituent of *Alstonia scholaris*, a tree native to Southern and Southeast Asia, which has a rich history in traditional medicine. Specifically, the compound has been reported to be present in the hydro-alcoholic extracts of the leaves of this plant.

While several chemical suppliers list **N1-Methoxymethyl picrinine** for research purposes, there is a notable absence of published studies detailing its specific pharmacological properties. Consequently, no quantitative biological data, such as IC50 values or binding affinities, are available to be presented. Furthermore, detailed experimental protocols for its isolation or synthesis, as well as investigations into its effects on cellular signaling pathways, are not documented in the current body of scientific literature.

The Parent Compound: A Glimpse into Potential Activity

To provide context for potential research directions, it is useful to consider the known biological activities of its parent compound, picrinine. Research on picrinine has indicated that it possesses anti-inflammatory properties. This activity is attributed to its ability to inhibit the 5-lipoxygenase enzyme, a key player in the biosynthesis of leukotrienes, which are inflammatory mediators. The potential for **N1-Methoxymethyl picrinine** to exhibit similar or modulated activity presents a compelling avenue for investigation.

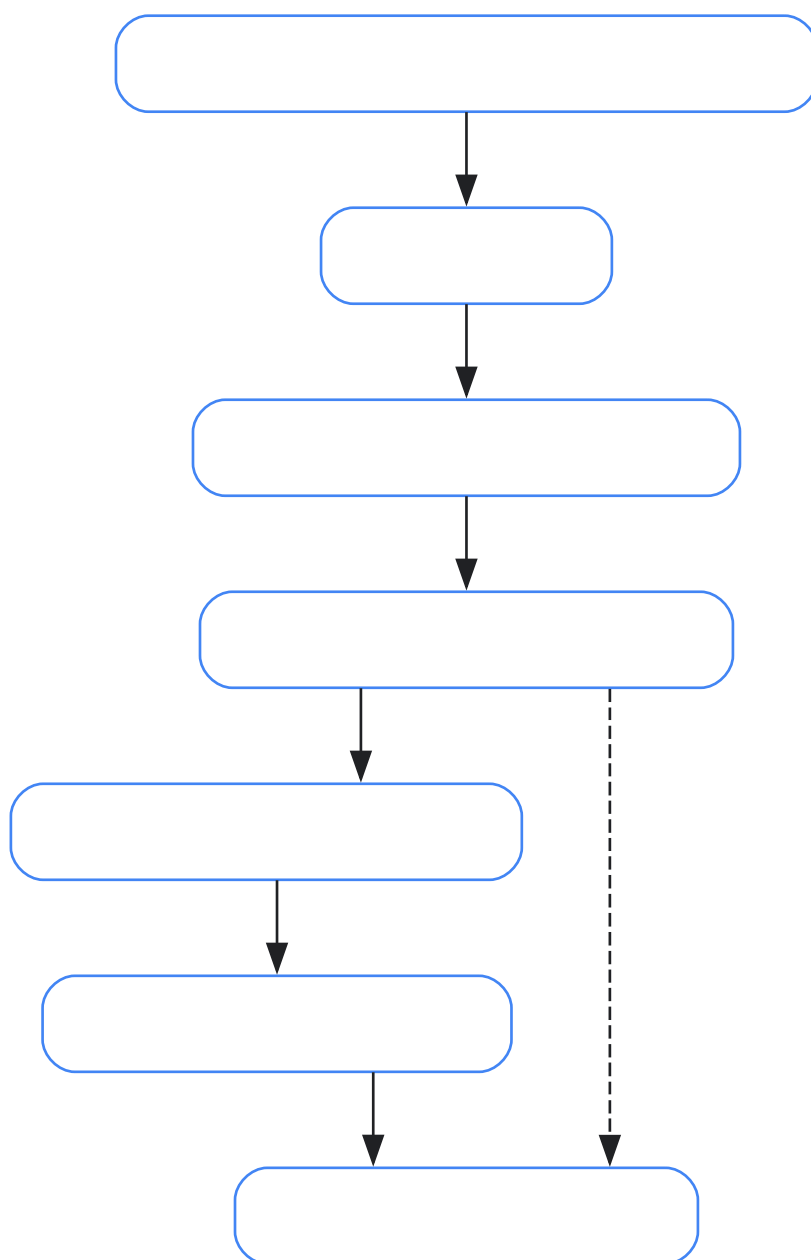
Future Research and Development

The lack of data on **N1-Methoxymethyl picrinine** underscores a significant opportunity for researchers in natural product chemistry, pharmacology, and drug development. Key areas for future investigation would include:

- **Isolation and Structural Elucidation:** Development and publication of a detailed, optimized protocol for the isolation of **N1-Methoxymethyl picrinine** from *Alstonia scholaris*.
- **Pharmacological Screening:** A comprehensive screening of the compound to determine its biological activities, including but not limited to anti-inflammatory, analgesic, and cytotoxic effects.
- **Mechanism of Action Studies:** Once a significant biological activity is identified, further research into the specific molecular targets and signaling pathways affected by **N1-Methoxymethyl picrinine** will be crucial.
- **Synthetic Chemistry:** The development of a total synthesis route for **N1-Methoxymethyl picrinine** would enable the production of larger quantities for extensive research and the generation of novel analogs for structure-activity relationship (SAR) studies.

Logical Workflow for Future Investigation

A logical workflow for initiating research on **N1-Methoxymethyl picrinine** is proposed below. This workflow outlines the necessary steps from initial acquisition of the compound to the elucidation of its therapeutic potential.



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Caption: Proposed research workflow for **N1-Methoxymethyl picrinine**.

In conclusion, **N1-Methoxymethyl picrinine** represents an untapped resource within the vast chemical diversity of natural products. While this guide cannot provide the in-depth data and protocols initially sought, it aims to clearly define the current knowledge landscape and provide a roadmap for future scientific inquiry. The research community is encouraged to undertake the necessary studies to unlock the potential of this intriguing molecule.

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